

# 2',3',5'-Trifluoroacetophenone molecular weight and formula

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## Compound of Interest

Compound Name: 2',3',5'-Trifluoroacetophenone

Cat. No.: B1306030

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## 2',3',5'-Trifluoroacetophenone: A Technical Overview

This document provides a concise summary of the core physicochemical properties of **2',3',5'-Trifluoroacetophenone**, a fluorinated organic compound relevant to researchers and professionals in drug development and chemical synthesis.

## Physicochemical Data

The fundamental molecular attributes of **2',3',5'-Trifluoroacetophenone** are summarized below.

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> O[1] |
| Molecular Weight  | 174.12 g/mol [1][2][3]                            |
| CAS Number        | 243459-93-0[1]                                    |

## Structural and Chemical Identity

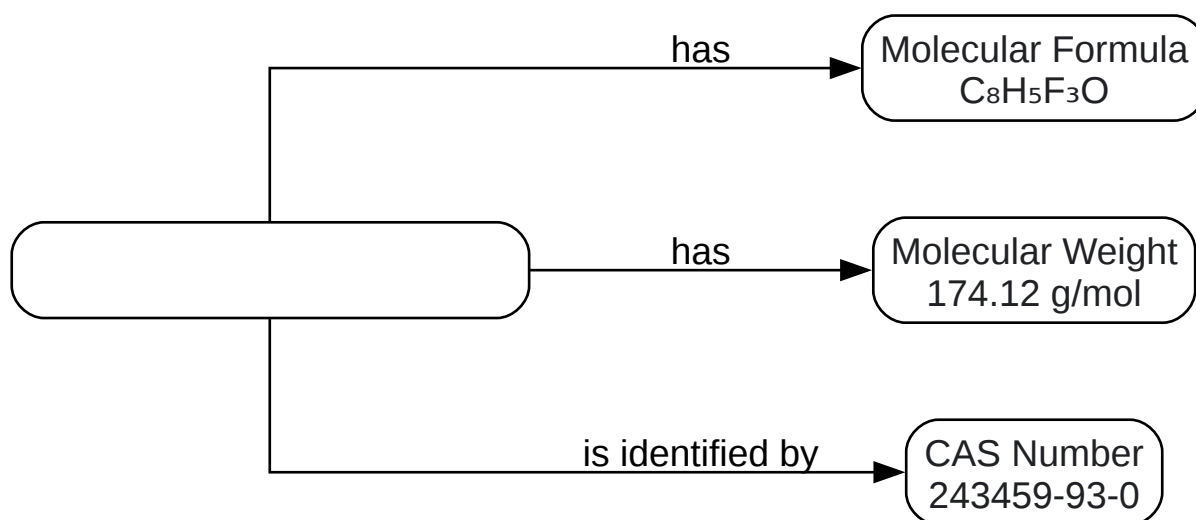
**2',3',5'-Trifluoroacetophenone** is an aromatic ketone characterized by an acetophenone structure substituted with three fluorine atoms on the phenyl ring at the 2', 3', and 5' positions.

## Experimental Data and Applications

While a detailed experimental protocol is beyond the scope of this summary, it is important to note that **2',3',5'-Trifluoroacetophenone** and its isomers are utilized as building blocks in organic synthesis. For instance, related compounds like 2',4',5'-Trifluoroacetophenone serve as intermediates in the production of pharmaceuticals and agrochemicals.[3] The trifluoromethyl group often imparts unique properties to molecules, such as enhanced stability and reactivity, making these compounds valuable in medicinal chemistry and materials science.[3]

## Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's identity and its fundamental properties.



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Caption: Core properties of **2',3',5'-Trifluoroacetophenone**.

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## References

- 1. scbt.com [scbt.com]
- 2. 2,4,5-Trifluoroacetophenone 99 129322-83-4 [sigmaaldrich.com]
- 3. chemimpex.com [chemimpex.com]
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